

Application Notes and Protocols: (S)-Dtb-Spiropap Catalyzed Asymmetric Hydrogenation of Ketones

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Compound of Interest

Compound Name: (S)-Dtb-Spiropap

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These application notes provide a comprehensive overview and detailed protocols for the use of the chiral iridium catalyst, **(S)-Dtb-Spiropap**, in the asymmetric hydrogenation of ketones. This catalytic system is highly efficient and enantioselective, offering a powerful tool for the synthesis of chiral alcohols, which are key intermediates in the development of pharmaceuticals and other fine chemicals.

Introduction

Asymmetric hydrogenation is a fundamental transformation in organic synthesis, enabling the stereoselective reduction of prochiral ketones to valuable chiral secondary alcohols. The use of chiral metal complexes as catalysts is a cornerstone of this methodology. Among these, iridium complexes featuring SpiroPAP (Spiro Pyridine-Aminophosphine) ligands have demonstrated exceptional activity and enantioselectivity. The **(S)-Dtb-Spiropap** catalyst, in particular, has emerged as a highly effective catalyst for the asymmetric hydrogenation of a broad range of ketone substrates.^[1]

This document outlines the general considerations, substrate scope, and detailed experimental procedures for employing the **(S)-Dtb-Spiropap** catalyst.

Catalyst System Overview

The active catalyst is typically generated in situ from the **(S)-Dtb-Spiropap** ligand and an iridium precursor, such as $[\text{Ir}(\text{COD})\text{Cl}]_2$ (COD = 1,5-cyclooctadiene). The reaction is typically carried out in the presence of a base, which is crucial for the activation of the catalyst. Ethanol often serves as a green and readily available hydrogen donor in transfer hydrogenation, although molecular hydrogen can also be employed.^{[2][3]}

Data Presentation

The **(S)-Dtb-Spiropap** catalyzed asymmetric hydrogenation of various ketones proceeds with high yields and excellent enantioselectivities. The following tables summarize the performance of the catalyst with different classes of ketones.

Table 1: Asymmetric Hydrogenation of Aryl Alkyl Ketones

Entry	Substrate (Ketone)	S/C Ratio	Time (h)	Conversion (%)	ee (%)
1	Acetophenone	1,000,000	1.5	>99	96 (S)
2	4'-Methylacetophenone	1000	0.5	>99	97 (S)
3	4'-Methoxyacetophenone	1000	0.5	>99	98 (S)
4	4'-Chloroacetophenone	1000	1	>99	95 (S)
5	2'-Methylacetophenone	1000	2	>99	94 (S)
6	1-Acetonaphthone	1000	3	>99	96 (S)

Reaction conditions: 0.02 mol% Ir-(S)-SpiroPAP, [KOtBu] = 0.02 M, in anhydrous EtOH at room temperature under a hydrogen atmosphere.^[1]

Table 2: Asymmetric Hydrogenation of Other Ketones

Entry	Substrate (Ketone)	S/C Ratio	Time (h)	Conversion (%)	ee (%)
1	Propiophenone	1000	1	>99	97 (S)
2	Benzylacetone	1000	4	>99	95 (S)
3	Cyclopropyl phenyl ketone	1000	2	>99	98 (S)

Reaction conditions: 0.02 mol% Ir-(S)-SpiroPAP, [KOtBu] = 0.02 M, in anhydrous EtOH at room temperature under a hydrogen atmosphere.^[1]

Experimental Protocols

4.1. Preparation of the Ir-(S)-Dtb-Spiropap Catalyst Stock Solution

This protocol describes the in situ preparation of the active iridium catalyst.

Materials:

- **(S)-Dtb-Spiropap** ligand
- [Ir(COD)Cl]₂
- Anhydrous ethanol
- Schlenk tube
- Magnetic stirrer

- Hydrogen balloon

Procedure:

- To a dry 25 mL Schlenk tube under a hydrogen atmosphere, add **(S)-Dtb-Spiropap** (0.094 mmol, 1.05 eq) and $[\text{Ir}(\text{COD})\text{Cl}]_2$ (30 mg, 0.045 mmol).
- Purge the Schlenk tube with hydrogen three times.
- Add 6 mL of anhydrous ethanol.
- Stir the resulting orange solution at room temperature. The color of the solution will gradually change to light yellow over approximately 1.5 hours, indicating the formation of the active catalyst.^[1]
- This stock solution can be used directly for the hydrogenation reactions. The catalyst is stable in air for several days and can be stored under an inert atmosphere for months without significant loss of activity or selectivity.^[1]

4.2. General Protocol for the Asymmetric Hydrogenation of a Ketone (e.g., Acetophenone)

This protocol provides a general procedure for the asymmetric hydrogenation of a ketone using the pre-prepared catalyst solution.

Materials:

- Ketone substrate (e.g., acetophenone)
- Ir-**(S)-Dtb-Spiropap** catalyst stock solution
- Potassium tert-butoxide (KOtBu)
- Anhydrous ethanol
- Reaction vessel (e.g., Schlenk tube or autoclave)
- Magnetic stirrer

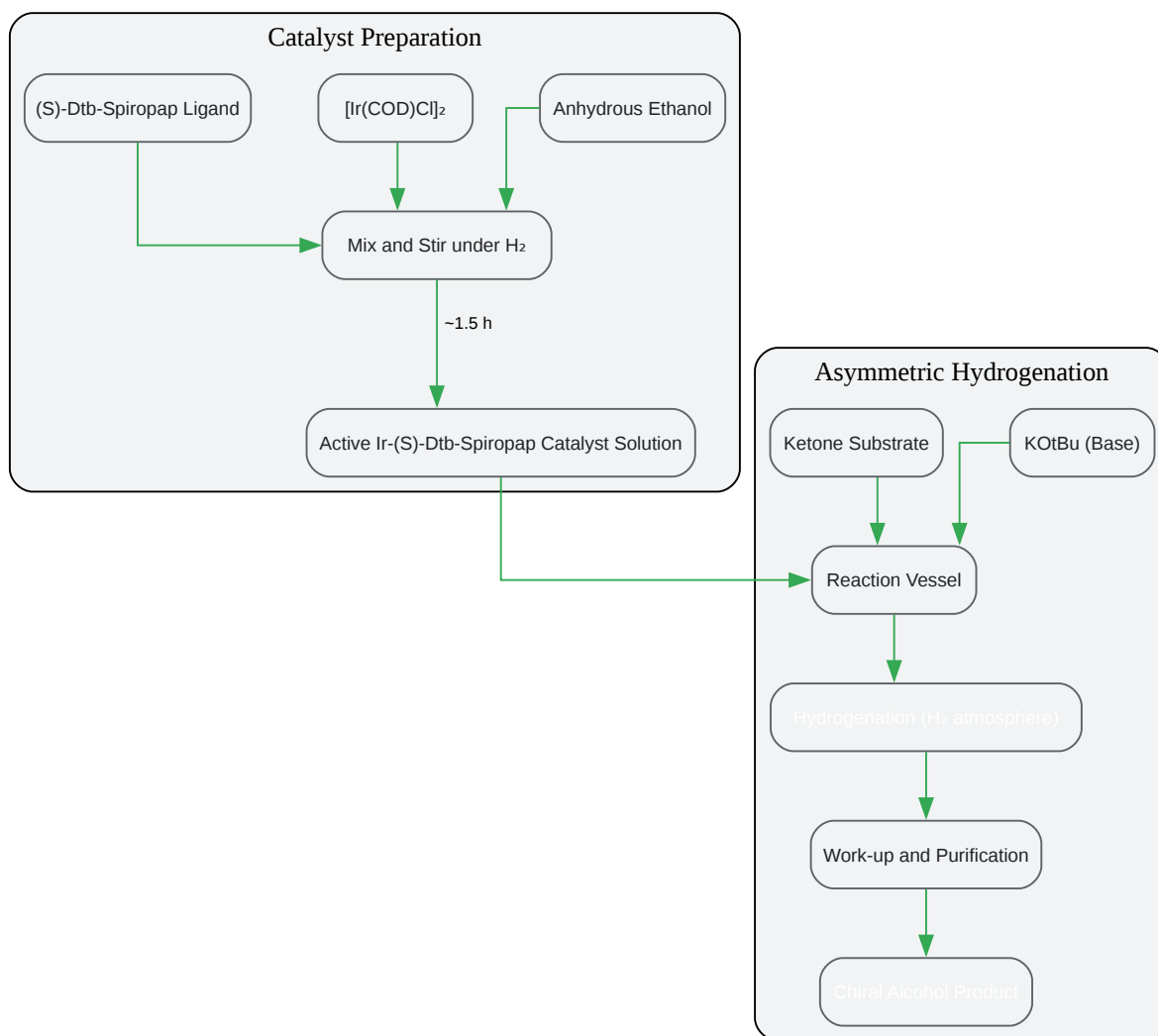
- Hydrogen source (balloon or cylinder)

Procedure:

- To a reaction vessel under a hydrogen atmosphere, add the ketone substrate (e.g., 1.0 mmol).
- Add the desired amount of the Ir-(S)-Dtb-Spiropap catalyst stock solution to achieve the target substrate-to-catalyst (S/C) ratio (e.g., for S/C = 1000, use 1.0 μ mol of the catalyst).
- Add the appropriate volume of a stock solution of KOtBu in anhydrous ethanol to achieve the desired base concentration (e.g., 0.02 M).
- Add anhydrous ethanol to reach the desired substrate concentration.
- Pressurize the reaction vessel with hydrogen (a balloon is sufficient for many substrates at room temperature) and stir the reaction mixture at the desired temperature.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, or HPLC).
- Upon completion, quench the reaction with a few drops of water.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired chiral alcohol.
- Determine the enantiomeric excess (ee) of the product by chiral HPLC or GC analysis.

Visualizations

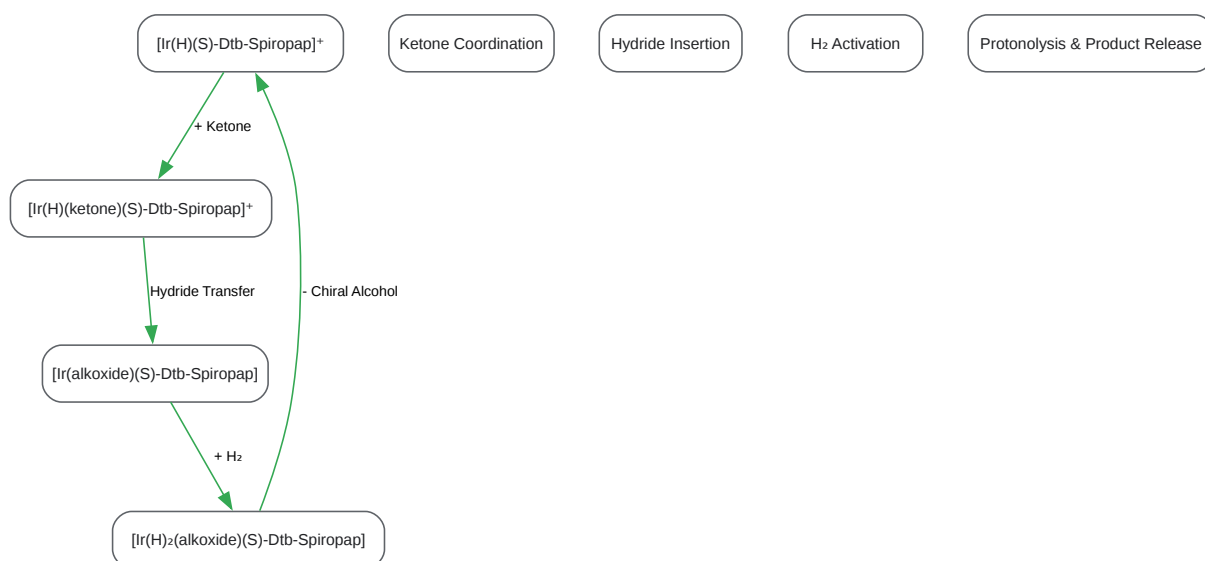
Diagram 1: Experimental Workflow for Catalyst Preparation and Hydrogenation



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Caption: Workflow for catalyst preparation and subsequent asymmetric hydrogenation.

Diagram 2: Proposed Catalytic Cycle



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